

Application Notes and Protocols for Crystalline 1,3,5-Trinitrobenzene

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Compound of Interest

Compound Name: 1,3,5-Trinitrobenzene

Cat. No.: B165232

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Introduction

1,3,5-Trinitrobenzene (TNB) is a pale yellow, crystalline solid that is highly explosive and toxic.^[1] It is used in military and commercial explosives and has applications as a vulcanizing agent for natural rubber and as a pH indicator.^{[1][2][3]} Due to its hazardous nature, strict adherence to safety protocols is paramount when handling this compound. These application notes provide detailed procedures for the safe handling, storage, and disposal of crystalline **1,3,5-Trinitrobenzene** in a laboratory setting.

Hazard Identification and Classification

1,3,5-Trinitrobenzene is classified as a Division 1.1 explosive, meaning it has a mass explosion hazard.^[4] It is fatal if swallowed, fatal in contact with skin, and fatal if inhaled.^[4] It may also cause damage to organs through prolonged or repeated exposure and is very toxic to aquatic life with long-lasting effects.^[4]

GHS Hazard Statements:

- H201: Explosive; mass explosion hazard.^[4]
- H300: Fatal if swallowed.^[4]
- H310: Fatal in contact with skin.^[4]

- H330: Fatal if inhaled.[4]
- H373: May cause damage to organs through prolonged or repeated exposure.[4]
- H410: Very toxic to aquatic life with long lasting effects.[4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,3,5-Trinitrobenzene** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₃ N ₃ O ₆	[1]
Molar Mass	213.105 g·mol ⁻¹	[1]
Appearance	Pale yellow solid	[1]
Density	1.76 g/cm ³	[1]
Melting Point	123.2 °C (253.8 °F; 396.3 K)	[1]
Boiling Point	315 °C (599 °F; 588 K)	[1]
Solubility in water	0.035 g/100 g	[5]
Log Kow	1.18	[4]

Handling and Storage Protocols Engineering Controls

- Fume Hood: All manipulations of crystalline **1,3,5-Trinitrobenzene** must be performed in a certified chemical fume hood.[6]
- Ventilation: Ensure adequate ventilation in all storage and handling areas.[4][6]
- Grounding: All equipment used must be properly grounded to prevent static discharge.[6][7]

- Blast Shield: The use of a blast shield is highly recommended for any operation with a higher risk of explosion.[\[6\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when handling **1,3,5-Trinitrobenzene**.

PPE	Specification	Reference
Eye/Face Protection	Chemical splash goggles and a face shield.	[4] [6]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Consult glove compatibility charts.	[4] [6]
Body Protection	Flame-resistant lab coat.	[4] [6]
Respiratory Protection	A MSHA/NIOSH approved respirator must be used to avoid inhalation of the product, especially if dust is generated.	[7]
Footwear	Closed-toe shoes.	[6]

Safe Handling Practices

- Minimize Quantities: Work with the smallest practical quantities of material.[\[6\]](#)
- Avoid Shock and Friction: Do not subject the material to grinding, shock, or friction.[\[4\]](#)[\[6\]](#) Use non-sparking tools.[\[4\]](#)[\[6\]](#)
- Avoid Heat: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[\[4\]](#)
- Wetted Material: **1,3,5-Trinitrobenzene** is often supplied wetted with water (e.g., not less than 30% water) to reduce its explosive sensitivity.[\[4\]](#) Do not allow the material to dry out. If it dries out, it may explode if exposed to heat, flame, friction, or shock.[\[4\]](#)

- Personal Hygiene: Do not eat, drink, or smoke when using this product.^[4] Wash hands thoroughly after handling.^[4] Contaminated work clothing should not be allowed out of the workplace and should be laundered by individuals informed of the hazards.^{[8][9]}

Storage

- Dedicated Storage: Store in a dedicated, well-ventilated, and temperature-controlled area.^[6]
- Container: Store in the original, tightly sealed container.^{[4][6]} Keep the container tightly closed in a dry, cool, and well-ventilated place.^[4]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents, reducing agents, bases (like sodium hydroxide or potassium hydroxide), and combustible materials.^{[2][6]}
- Locked Storage: Store locked up.^[4]

Experimental Protocols

Protocol for Weighing and Dispensing

- Ensure all necessary PPE is worn correctly.
- Perform the entire operation within a certified chemical fume hood with the sash at the lowest practical height.
- Use a blast shield in front of the work area.
- Place a non-sparking weigh boat on a grounded analytical balance.
- Carefully transfer the desired amount of wetted **1,3,5-Trinitrobenzene** from the storage container to the weigh boat using a non-sparking spatula (e.g., plastic or ceramic).
- Avoid any scraping or grinding motions.
- Tightly reseal the storage container immediately after dispensing.
- Record the weight and proceed with the experimental procedure.

- Clean any residual material from the balance and work surface using a damp cloth, ensuring no dust is generated.
- Dispose of all contaminated materials as hazardous waste.

Emergency Procedures

Spill Response



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Caption: Spill response workflow for **1,3,5-Trinitrobenzene**.

In the event of a spill:

- Evacuate all non-essential personnel from the area.[8]
- Remove all sources of ignition.[4][8]
- Ensure the area is well-ventilated.[4]
- Wear appropriate PPE, including respiratory protection.[4]
- Cover the spill with wet earth, sand, or another non-combustible material.[7] Do not use combustible materials like sawdust.
- Carefully collect the spilled material using non-sparking tools and place it in a properly labeled, sealed container for hazardous waste disposal.[7]
- Decontaminate the spill area and wash it thoroughly.[8]

Fire Fighting Measures

- EVACUATE IMMEDIATELY.[4]

- DO NOT FIGHT THE FIRE. There is a risk of explosion.[4]
- If a fire involves **1,3,5-Trinitrobenzene**, evacuate the area and let it burn.[4]
- Containers may explode in a fire.[8]
- Poisonous gases, including nitrogen oxides, are produced in a fire.[8]

First Aid Measures

Exposure Route	First Aid Protocol	Reference
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Get emergency medical help immediately.	[4]
Skin Contact	Take off immediately all contaminated clothing. Wash the skin with plenty of water. Get emergency medical help immediately.	[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical advice/attention.	[7][9]
Ingestion	Rinse mouth. Get emergency medical help immediately.	[4]

Disposal

1,3,5-Trinitrobenzene is classified as an EPA hazardous waste, and all disposal must comply with federal, state, and local regulations.[10]

- Incineration: High-temperature incineration in a facility equipped with an afterburner and a scrubber is a suitable disposal method.[10] The material may be dissolved in a combustible solvent before incineration.[10]

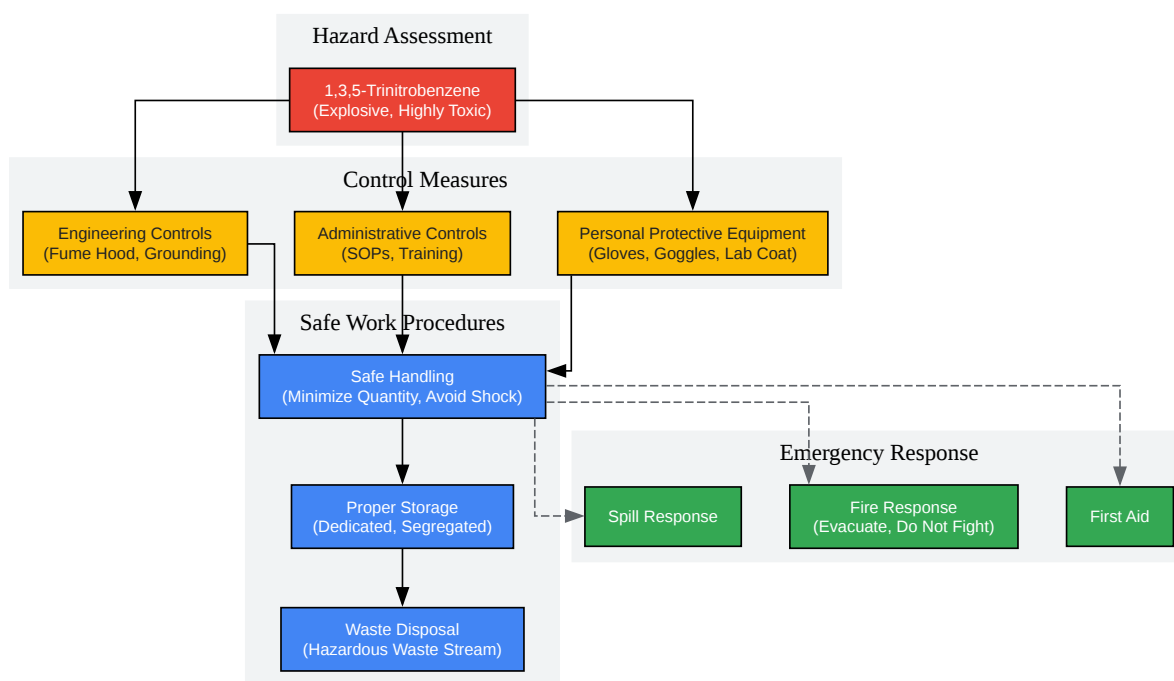
- Landfill: Disposal in a chemical waste landfill may be an option if incineration is not available, but this is not acceptable at municipal sewage treatment plants.[10]
- Consult with environmental regulatory agencies for guidance on acceptable disposal practices.[2]

Toxicity Data Summary

Toxicity Measure	Value	Species	Reference
Acute Toxicity, Oral	Category 2	-	[4]
Acute Toxicity, Dermal	Category 1	-	[4]
Acute Toxicity, Inhalation	Category 2	-	[4]
96-hour LC50	1.1 mg/L	Fathead minnows	[5]

Exposure to **1,3,5-Trinitrobenzene** can interfere with the blood's ability to carry oxygen, leading to methemoglobinemia, which can cause headache, fatigue, dizziness, and a blue coloration of the skin and lips.[8]

Logical Relationships Diagram



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Caption: Hazard mitigation flowchart for **1,3,5-Trinitrobenzene**.

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- To cite this document: BenchChem. [Application Notes and Protocols for Crystalline 1,3,5-Trinitrobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165232#handling-and-safety-procedures-for-crystalline-1-3-5-trinitrobenzene]

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